

Propylene Glycol Diacetate: A Comprehensive Overview for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Propylene glycol diacetate

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Propylene glycol diacetate, also known by its IUPAC name 2-acetyloxypropyl acetate, is a versatile organic solvent with a range of applications in various industries, including pharmaceuticals. This technical guide provides a detailed overview of its chemical identity, physicochemical properties, synthesis, and key data relevant to its use in research and development.

Chemical Identifiers

Identifier	Value
CAS Number	623-84-7[1][2][3]
IUPAC Name	2-acetyloxypropyl acetate[1][4]
Synonyms	1,2-Propylene diacetate, Propane-1,2-diyl diacetate, 1,2-Diacetoxyp propane, PGDA[1][2][4][5][6]
Molecular Formula	C7H12O4[1][2]
Molecular Weight	160.17 g/mol [1][2]
EC Number	210-817-6[1][2][3][4]

Physicochemical Properties

Propylene glycol diacetate is a clear, colorless, and practically odorless liquid.[6][7] It is characterized by a high boiling point and flash point, contributing to its safe handling and storage.[6][7] It is soluble in organic solvents like alcohols and ethers but has low solubility in water.[2][5]

Property	Value
Density	1.05 g/cm ³ at 20 °C[5]
Boiling Point	190-191 °C[2][5]
Flash Point	87 °C (closed cup)[2]
Vapor Pressure	<1 hPa at 20 °C[2]
Autoignition Temperature	431 °C[2]
Solubility in Water	90 g/L[2]
LogP	0.82[5]
Refractive Index	1.412 - 1.416 at 20 °C[8]

Toxicological Data

Propylene glycol diacetate exhibits a favorable toxicological profile and is readily biodegradable.[7] It is considered to be of low concern for toxicity.[9]

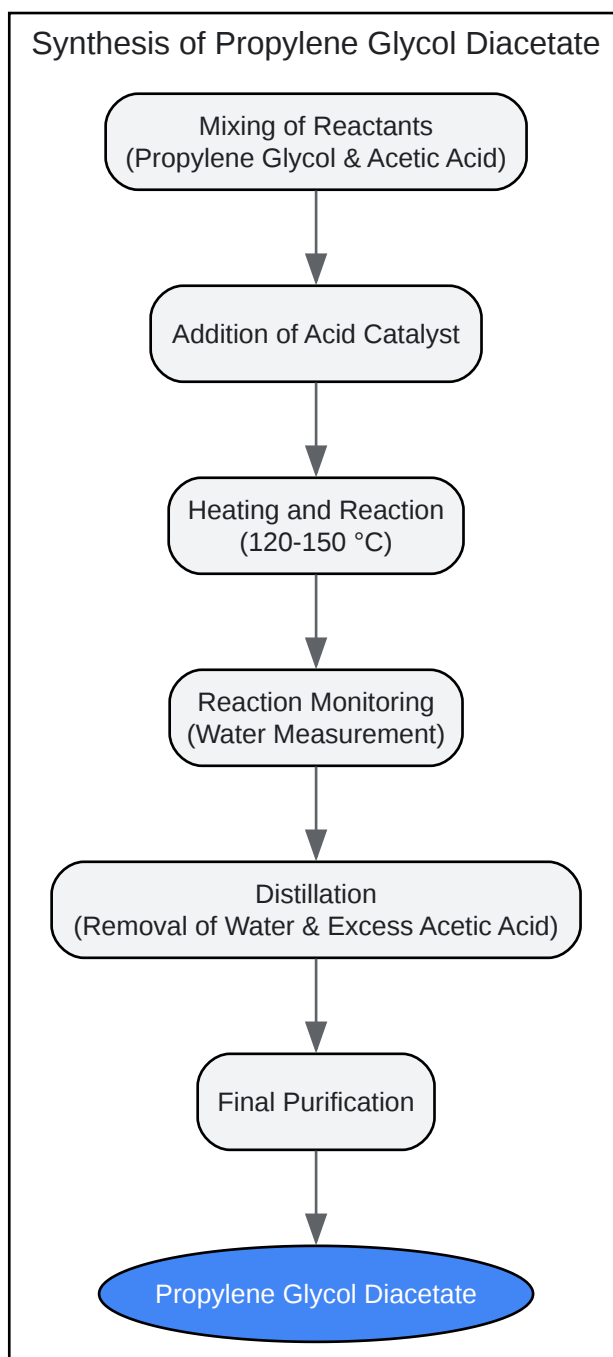
Test	Species	Route	Value
LD50	Rabbit	Oral	13530 mg/kg[5]
LD50	Rat	Oral	13530 mg/kg
LC50 (Fish)	Poecilia reticulata (guppy)	-	82 mg/L (96 h)
EC50 (Invertebrate)	Daphnia magna (Water flea)	-	237 mg/L (48 h)
EC50 (Algae)	Pseudokirchneriella subcapitata	-	171 mg/L (72 h)

Synthesis of Propylene Glycol Diacetate

The most common method for synthesizing **propylene glycol diacetate** is through the esterification of propylene glycol with acetic acid.^[5] This reaction is typically catalyzed by an acid.

This protocol is a generalized representation of the synthesis process.

- **Reactant Preparation:** Propylene glycol and an excess of acetic acid are mixed in a suitable reactor in a specific molar ratio. The excess acetic acid helps to drive the reaction towards the formation of the di-ester.^[5]
- **Catalyst Addition:** An acid catalyst, such as sulfuric acid, p-toluenesulfonic acid, or an acidic ion-exchange resin, is added to the mixture.^[5]
- **Reaction Conditions:** The reaction mixture is heated to a temperature range of 120-150 °C. ^[5] The reaction is monitored by measuring the amount of water produced as a byproduct.^[5]
- **Product Isolation:** Upon completion of the reaction, the excess acetic acid and the water byproduct are removed, typically via distillation.^[5]
- **Purification:** The crude **propylene glycol diacetate** is then purified through further distillation or other separation techniques to achieve the desired level of purity.^[5]



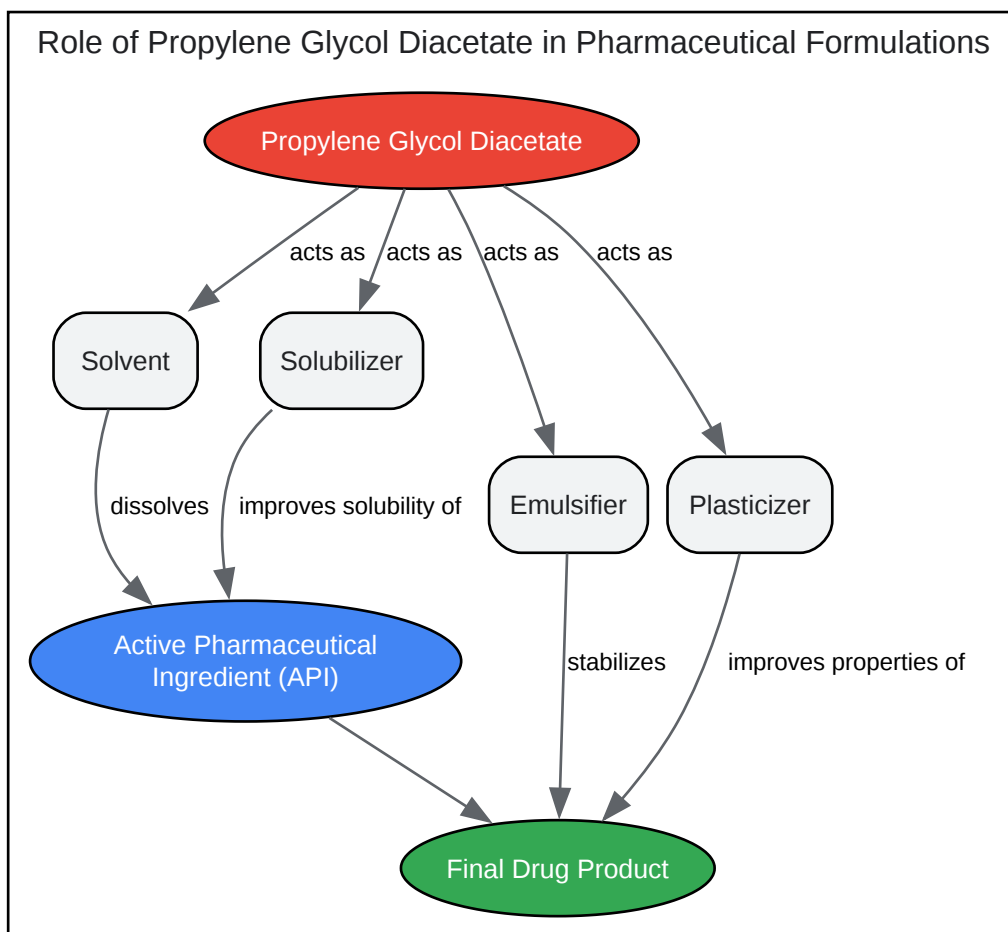
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A flowchart of the synthesis of **propylene glycol diacetate**.

Applications in Research and Drug Development

Propylene glycol diacetate's properties make it a valuable component in various applications, including as a solvent, emulsifier, and solubilizer in pharmaceutical formulations.^{[6][10]} Its low

toxicity profile is particularly advantageous in drug development.[9][11]



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Roles of **propylene glycol diacetate** in drug formulations.

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- To cite this document: BenchChem. [Propylene Glycol Diacetate: A Comprehensive Overview for Researchers and Drug Development Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b174932#propylene-glycol-diacetate-cas-number-and-iupac-name]

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